

Application Note: Preparation of AM-2394 Stock Solution in DMSO

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Compound of Interest

Compound Name: AM-2394

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Abstract

AM-2394 is a potent and structurally distinct allosteric activator of glucokinase (GK), a critical enzyme in glucose metabolism.^{[1][2][3][4][5][6]} Accurate and consistent preparation of stock solutions is paramount for reliable experimental outcomes in pharmacological and metabolic studies. This document provides a detailed protocol for the preparation, storage, and handling of **AM-2394** stock solutions using Dimethyl Sulfoxide (DMSO) as the solvent.

Compound Information and Properties

AM-2394 activates glucokinase with an EC₅₀ value of 60 nM, enhancing the enzyme's affinity for glucose by approximately 10-fold.^{[1][2][6]} This activation is crucial for stimulating glucose uptake and insulin secretion, making **AM-2394** a valuable tool for research in type 2 diabetes and other metabolic disorders.^[3]

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **AM-2394**.

Property	Value	Source
Molecular Formula	C ₂₂ H ₂₅ N ₅ O ₄	[1]
Molecular Weight	423.47 g/mol	[1][4]
CAS Number	1442684-77-6	[1][4]
Appearance	White to off-white solid powder	[2]
Purity	≥98%	[7]
Solubility in DMSO	≥30 mg/mL (70.84 mM)	[1][7][8]
EC ₅₀ (Glucokinase)	60 nM	[1][2][4][5][6][7]

Materials and Equipment

Materials

- **AM-2394** powder (CAS: 1442684-77-6)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO), newly opened. Note: Hygroscopic (moisture-absorbing) DMSO can significantly reduce the solubility of **AM-2394**. [2][4][8]
- Sterile, amber or opaque polypropylene or glass vials for storage.

Equipment

- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, for aiding dissolution)
- Calibrated micropipettes
- Laminar flow hood or clean bench
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Experimental Protocol: Preparing a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **AM-2394** in DMSO. Adjustments can be made based on desired final concentration.

Calculation of Required Mass

To prepare a stock solution of a specific molarity, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Final Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$$

Example Calculation for 1 mL of 10 mM Stock:

- $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 423.47 \text{ g/mol} / 1000$
- $\text{Mass (mg)} = 4.2347 \text{ mg}$

For convenience, refer to the pre-calculated stock solution table below.

Stock Solution Preparation Table

Desired Concentration	Volume for 1 mg	Volume for 5 mg	Volume for 10 mg
1 mM	2.3614 mL	11.8072 mL	23.6144 mL
5 mM	0.4723 mL	2.3614 mL	4.7229 mL
10 mM	0.2361 mL	1.1807 mL	2.3614 mL

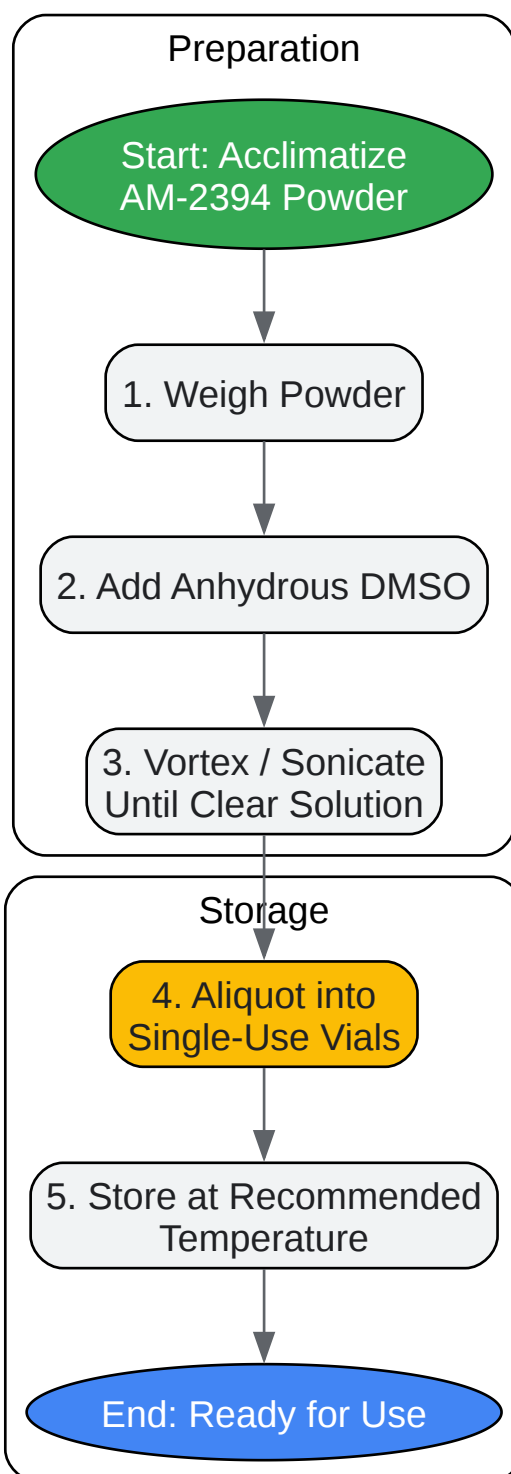
Data derived from supplier datasheets.[\[1\]](#)[\[2\]](#)

Step-by-Step Procedure

- Acclimatize: Allow the **AM-2394** powder vial to reach room temperature before opening to prevent moisture condensation.

- Weighing: Carefully weigh the calculated amount of **AM-2394** powder using an analytical balance in a clean weighing dish or directly into a sterile vial.
- Solvent Addition: Add the corresponding volume of fresh, high-purity DMSO to the vial containing the **AM-2394** powder.
- Dissolution: Cap the vial securely and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. The resulting solution should be clear.^[1] If dissolution is slow, gentle warming or brief sonication can be applied.
- Aliquotting: To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile, clearly labeled vials.^[4]^[5]
- Storage: Store the aliquots under the appropriate conditions as detailed in the storage section below.

Experimental Workflow Diagram



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Caption: Workflow for **AM-2394** Stock Solution Preparation.

Storage and Stability

Proper storage is critical to maintain the potency and stability of **AM-2394**.

Storage Conditions Table

Form	Temperature	Duration	Source
Powder	-20°C	3 years	[1][2][4]
4°C	2 years	[1][2]	
In DMSO	-80°C	1-2 years	[1][2][4]
-20°C	1 month - 1 year	[1][2][4][5][7]	

Key Recommendations:

- Avoid Freeze-Thaw Cycles: Aliquotting is strongly recommended.[4][5]
- Protect from Light: Store solutions in amber or opaque vials.
- Working Solutions: For in vivo experiments, it is recommended to prepare fresh working solutions daily.[2]

Safety Precautions

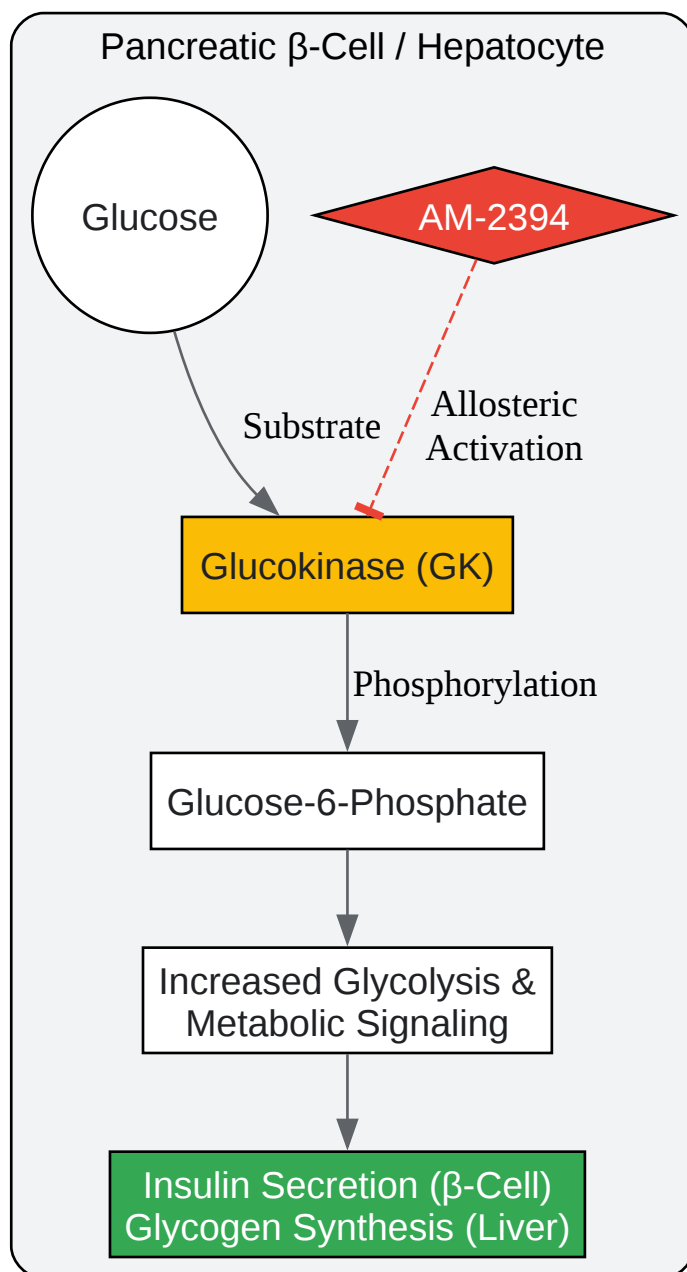
- Handle **AM-2394** in a well-ventilated area, preferably within a chemical fume hood.
- Wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.
- Consult the Safety Data Sheet (SDS) for comprehensive safety and handling information.
- This product is intended for research use only and has not been fully validated for medical applications.[1]

Mechanism of Action

AM-2394 acts as an allosteric activator of glucokinase (GK). In pancreatic β -cells and hepatocytes, GK functions as a glucose sensor. By increasing GK's affinity for glucose, **AM-**

2394 promotes the phosphorylation of glucose to glucose-6-phosphate, which is the first and rate-limiting step in glycolysis. This enhanced glucose metabolism leads to increased ATP production, ultimately stimulating insulin secretion from β -cells and promoting glycogen synthesis in the liver.

Glucokinase Activation Pathway



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Caption: **AM-2394** enhances Glucokinase-mediated glucose phosphorylation.

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